

Technical Guide: Physicochemical Properties of 3-Bromo-5-methyl-2-propoxyphenylboronic acid

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Compound of Interest

Compound Name: 3-Bromo-5-methyl-2-propoxyphenylboronic acid

Cat. No.: B1277975

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the molecular formula and molecular weight of **3-Bromo-5-methyl-2-propoxyphenylboronic acid**, a compound of interest in various research and development applications.

Molecular Composition and Weight

The fundamental physicochemical properties of a compound, its molecular formula and molecular weight, are crucial for experimental design, analytical characterization, and theoretical modeling. The table below summarizes these core attributes for **3-Bromo-5-methyl-2-propoxyphenylboronic acid**.

Property	Value
Molecular Formula	C ₁₀ H ₁₄ BBrO ₃
Molecular Weight	272.93 g/mol
CAS Number	870718-02-8

Table 1: Key physicochemical data for **3-Bromo-5-methyl-2-propoxyphenylboronic acid**.

Experimental Protocols: Molecular Weight Determination

The molecular weight of **3-Bromo-5-methyl-2-propoxyphenylboronic acid** is calculated based on its molecular formula, $C_{10}H_{14}BBrO_3$ ^[1], and the standard atomic weights of its constituent elements as recommended by the International Union of Pure and Applied Chemistry (IUPAC).

Methodology:

The calculation is performed by summing the atomic weights of all atoms in the molecular formula. The standard atomic weights used are:

- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u^[2]^[3]
- Boron (B): 10.81 u^[4]^[5]^[6]
- Bromine (Br): 79.904 u^[7]^[8]
- Oxygen (O): 15.999 u^[1]^[9]

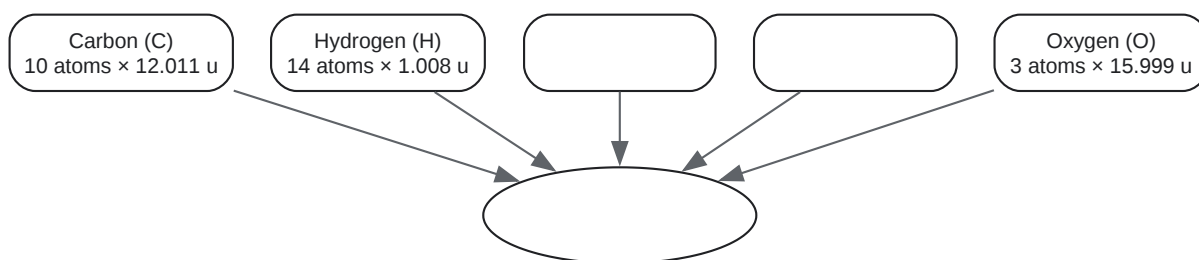
Calculation:

- $(10 \times 12.011) + (14 \times 1.008) + (1 \times 10.81) + (1 \times 79.904) + (3 \times 15.999) = 272.931 \text{ g/mol}$

The calculated molecular weight is approximately 272.93 g/mol .

Visualization of Molecular Weight Calculation

The following diagram illustrates the logical relationship between the constituent elements and the final calculated molecular weight of the compound.



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Figure 1: Calculation of Molecular Weight.

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